

Viniferol D: A Technical Guide on its Discovery and Natural Sources

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Viniferol D
Cat. No.:	B1665484

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Executive Summary

Viniferol D is a naturally occurring stilbenetrimer, a class of polyphenolic compounds known for their diverse biological activities. This technical guide provides a comprehensive overview of the discovery, natural sources, and isolation of (+)-**Viniferol D**. The compound was first identified in 2003 from the stems of the 'Kyohou' cultivar of the grapevine, *Vitis vinifera*. This document details the pioneering research that led to its structural elucidation and outlines the experimental protocols for its extraction and purification. While the biological activities of many stilbenoids are well-documented, specific quantitative data on the bioactivity of **Viniferol D**, including IC₅₀ values and its effects on specific signaling pathways, remain largely unexplored in publicly available scientific literature.

Discovery of (+)-Viniferol D

The discovery of (+)-**Viniferol D** was a significant contribution to the field of natural product chemistry, expanding the known diversity of stilbene oligomers.

Pioneering Researchers and Institution

A team of researchers from Meijo University in Nagoya, Japan, is credited with the discovery and structural elucidation of (+)-**Viniferol D**. The key scientists involved in this seminal work

were Yoshiaki Takaya, Kenji Terashima, Ke-Xu Yan, and Masatake Niwa.^[1] Their findings were published in the journal *Heterocycles* in 2003.

Year of Discovery and Publication

The discovery was formally communicated to the scientific community in a manuscript received on March 3rd, 2003, and published on June 1st, 2003.

Natural Sources of Viniferol D

Viniferol D has been primarily isolated from plant species belonging to the Vitaceae family, particularly from grapevines.

Primary Botanical Source

The original and most well-documented source of (+)-**Viniferol D** is the stem of the 'Kyohou' cultivar of *Vitis vinifera* L.^[1] The 'Kyohou' grape is a popular table grape variety in Japan.

Other Reported Natural Sources

Subsequent research has also identified **Viniferol D** in the roots of *Vitis vinifera*. The presence of this stilbenetrimer in different parts of the grapevine suggests its potential role in the plant's defense mechanisms.

Physicochemical Properties

A summary of the key physicochemical properties of (+)-**Viniferol D** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₄₂ H ₃₂ O ₉	[1]
Molecular Weight	680.7 g/mol	
Appearance	Amorphous Powder	[1]
Optical Rotation	[\alpha]D +101.4° (c 0.27, MeOH)	[1]

Experimental Protocols

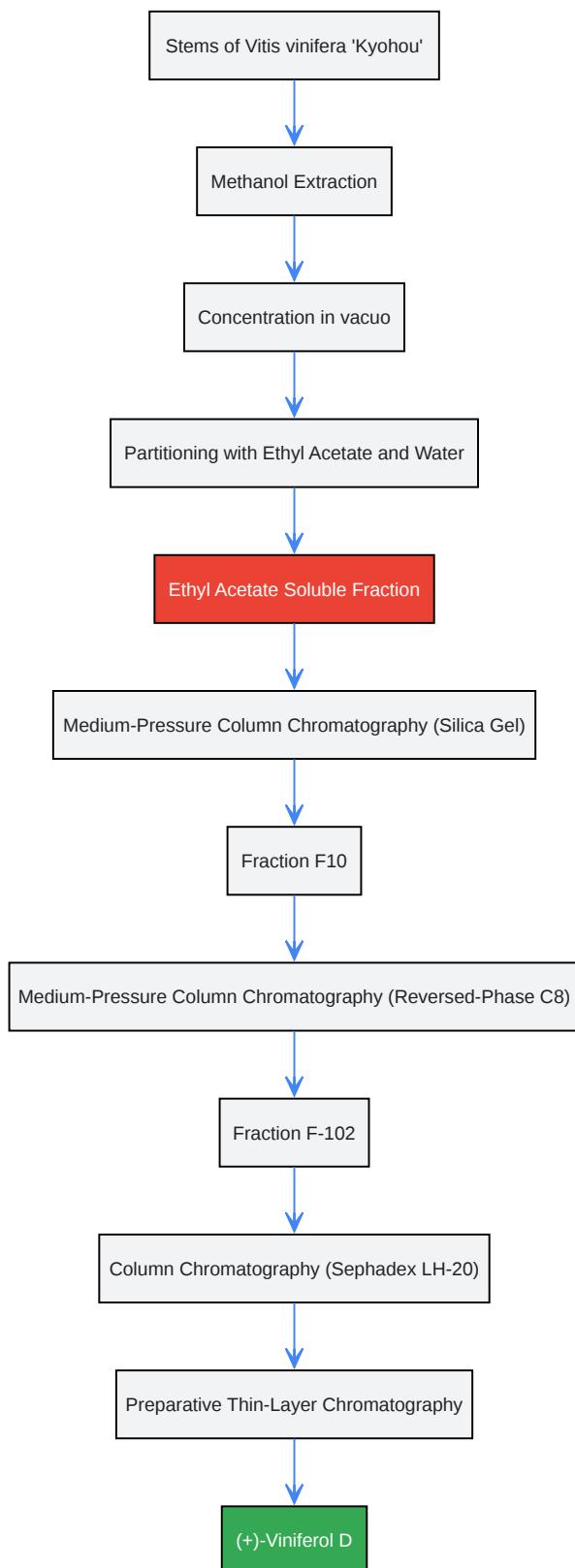
The following sections detail the methodologies employed in the first isolation and characterization of **(+)-Viniferol D**, as reported by Takaya et al. (2003).

Plant Material

The plant material used for the initial isolation was the stems of *Vitis vinifera* 'Kyohou', which were collected in Wakayama Prefecture, Japan.

Extraction and Isolation Workflow

The isolation of **(+)-Viniferol D** involved a multi-step process of extraction and chromatographic separation. A diagram illustrating this workflow is provided below.

[Click to download full resolution via product page](#)

Caption: Isolation workflow for **(-)-Viniferol D**.

Detailed Methodologies

4.3.1. Extraction: The dried and powdered stems of *Vitis vinifera* 'Kyohou' were extracted with methanol. The resulting extract was then concentrated under reduced pressure.

4.3.2. Solvent Partitioning: The concentrated methanol extract was partitioned between ethyl acetate and water. The ethyl acetate soluble fraction, containing the stilbenoids, was collected for further purification.

4.3.3. Chromatographic Separation: The ethyl acetate fraction was subjected to a series of chromatographic steps:

- Medium-Pressure Column Chromatography (MPCC) on Silica Gel: The crude extract was first separated on a silica gel column to yield several fractions.
- MPCC on Reversed-Phase (C8) Silica Gel: The fraction containing **Viniferol D** was further purified using reversed-phase chromatography.
- Column Chromatography on Sephadex LH-20: This step was used for further separation based on size exclusion and polarity.
- Preparative Thin-Layer Chromatography (TLC): The final purification was achieved using preparative TLC on silica gel plates.

4.3.4. Yield: From the ethyl acetate soluble fraction, the reported yield of (+)-**Viniferol D** was 21.6 mg.

Structure Elucidation

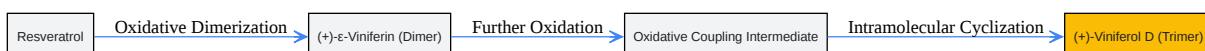
The chemical structure of (+)-**Viniferol D** was determined using a combination of spectroscopic techniques:

- High-Resolution Mass Spectrometry (HR-MS): To determine the molecular formula.
- ¹H and ¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy: To elucidate the carbon-hydrogen framework and the connectivity of the atoms.

- 2D NMR (COSY, HMQC, HMBC): To establish the detailed correlations between protons and carbons, confirming the complex trimeric structure.
- J-values in ^1H NMR: The coupling constants were crucial in determining the relative stereochemistry of the molecule.

Biogenesis of (+)-Viniferol D

The proposed biosynthetic pathway for **(+)-Viniferol D** suggests that it is formed through the oxidative coupling of resveratrol units. The key precursor is believed to be **(+)- ϵ -viniferin**, a resveratrol dimer. A simplified diagram of the proposed biogenesis is presented below.



[Click to download full resolution via product page](#)

Caption: Proposed biogenesis of **(+)-Viniferol D**.

Biological Activity and Signaling Pathways

A comprehensive search of the scientific literature did not yield specific quantitative data on the biological activity of **Viniferol D**, such as IC₅₀ values for cytotoxicity or other bioassays. Furthermore, no studies were identified that investigated the specific signaling pathways modulated by **Viniferol D**. While the broader class of stilbenoids from *Vitis vinifera* is known to possess a range of biological properties, including antioxidant, anti-inflammatory, and anticancer effects, the specific contributions of **Viniferol D** to these activities have not been elucidated.

Therefore, the tables for quantitative data and diagrams for signaling pathways, as requested, cannot be provided at this time due to the lack of available information in the public domain.

Future Research Directions

The discovery and isolation of **Viniferol D** have laid the groundwork for future investigations into its biological potential. Key areas for future research include:

- Quantitative Bioactivity Studies: Systematic evaluation of the cytotoxic, anti-inflammatory, antioxidant, and other biological activities of purified **Viniferol D** to determine its potency (e.g., IC₅₀ values).
- Mechanism of Action Studies: Elucidation of the molecular mechanisms by which **Viniferol D** exerts its biological effects, including the identification of specific protein targets and signaling pathways.
- In Vivo Efficacy: Assessment of the therapeutic potential of **Viniferol D** in preclinical animal models of various diseases.
- Quantification in Natural Sources: Development of analytical methods to quantify the concentration of **Viniferol D** in various cultivars of *Vitis vinifera* and other potential plant sources.

Conclusion

(+)-**Viniferol D** is a structurally unique stilbenetrimer isolated from the stems of *Vitis vinifera* 'Kyohou'. Its discovery has enriched the chemical diversity of natural products derived from grapevines. While the methodology for its isolation and its chemical structure are well-established, a significant knowledge gap exists regarding its specific biological activities and mechanisms of action. This presents a compelling opportunity for further research to unlock the potential therapeutic applications of this intriguing natural compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Viniferol D: A Technical Guide on its Discovery and Natural Sources]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1665484#viniferol-d-discovery-and-natural-sources>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com